

Application Notes and Protocols for C188-9

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: C188

Cat. No.: B15614847

[Get Quote](#)

Compound: **C188-9** (also known as TTI-101) CAS Number: 432001-19-9 Molecular Formula: $C_{27}H_{21}NO_5S$ Molecular Weight: 471.52 g/mol

Introduction

C188-9 is a potent and specific small-molecule inhibitor of Signal Transducer and Activator of Transcription 3 (STAT3).^{[1][2][3][4]} It functions by binding to the phosphotyrosyl peptide binding site within the STAT3 Src homology 2 (SH2) domain, which in turn prevents STAT3 activation and downstream signaling.^{[1][2][5]} Abnormal STAT3 activation is implicated in the progression of various cancers, making **C188-9** a valuable tool for research in oncology and other related fields.^[4] This document provides detailed protocols for the dissolution and storage of **C188-9** for research purposes.

Data Presentation: Solubility and Storage

The following table summarizes the solubility and recommended storage conditions for **C188-9**.

Parameter	Condition	Notes
Solubility		
In DMSO	Up to 180 mg/mL (381.74 mM) with warming and ultrasonication.[2] 94 mg/mL (199.35 mM) is also reported. [2] 60 mg/mL (127.25 mM) with sonication is another reported value.[6] 10 mg/mL is also achievable.[1]	Use fresh, moisture-free DMSO as absorbed moisture can reduce solubility.[2]
In DMF	10 mg/mL[1]	
In Ethanol	2 mg/mL to 6 mg/mL[2]	
In Water	Insoluble[2][7]	
In DMSO:PBS (pH 7.2) (1:5)	0.16 mg/mL[1]	This provides a starting point for preparing aqueous working solutions.
In Vivo Formulation	6 mg/mL (12.72 mM) in 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline.[6] 4.7 mg/mL (9.97 mM) in 5% DMSO + 40% PEG300 + 5% Tween 80 + 50% ddH ₂ O.[7]	For in vivo experiments, it is recommended to prepare the formulation fresh on the day of use.[3] The mixed solution should be used immediately for optimal results.[7]
Storage		
Solid (Powder)	-20°C for up to 3-4 years.[1][2] [6][7] Can be stored under nitrogen.[6]	Shipped at room temperature in the continental US.[1]
In Solvent	-80°C for up to 1 year.[2][6][7] -20°C for up to 1 month[2][3] or up to 6 months.	Aliquot stock solutions to avoid repeated freeze-thaw cycles. [2] Protect from light when in solvent.[3]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **C188-9** in DMSO.

Materials:

- **C188-9** powder
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath sonicator or water bath set to 50°C (optional)

Procedure:

- **Weighing the Compound:** Accurately weigh the desired amount of **C188-9** powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 47.15 mg of **C188-9** (Molecular Weight = 471.52 g/mol).
- **Adding Solvent:** Add the calculated volume of fresh DMSO to the vial containing the **C188-9** powder. For 47.15 mg, add 1 mL of DMSO.
- **Dissolution:**
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, sonication is recommended to aid dissolution.[\[6\]](#) Alternatively, the solution can be warmed in a 50°C water bath.[\[2\]](#)
 - Visually inspect the solution to ensure it is clear and free of particulates.
- **Storage:**
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.

- Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for shorter-term storage (up to 1 month).[\[2\]](#)[\[6\]](#)[\[7\]](#)

Protocol 2: Preparation of Working Solutions for In Vitro Cell Culture Experiments

This protocol describes the dilution of the DMSO stock solution for use in cell culture.

Materials:

- **C188-9** stock solution in DMSO (from Protocol 1)
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes

Procedure:

- Thawing the Stock Solution: Thaw a single aliquot of the **C188-9** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations for your experiment.
 - Important: To avoid precipitation, it is crucial to add the DMSO stock solution to the aqueous medium and mix immediately. The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.5\%$) to minimize solvent toxicity to the cells.
 - For example, to prepare a 100 μM working solution from a 100 mM stock, you can perform a 1:1000 dilution (e.g., add 1 μL of the 100 mM stock to 999 μL of cell culture medium).
- Application to Cells: Add the prepared working solutions to your cell cultures. For instance, in studies with AML cell lines, cells are often treated for 24 hours with **C188-9** for apoptosis analysis.[\[3\]](#)[\[6\]](#)

Protocol 3: Preparation of an In Vivo Formulation

This protocol outlines the preparation of a formulation suitable for intraperitoneal (i.p.) injection in mice. This formulation should be prepared fresh before each use.[\[3\]](#)

Materials:

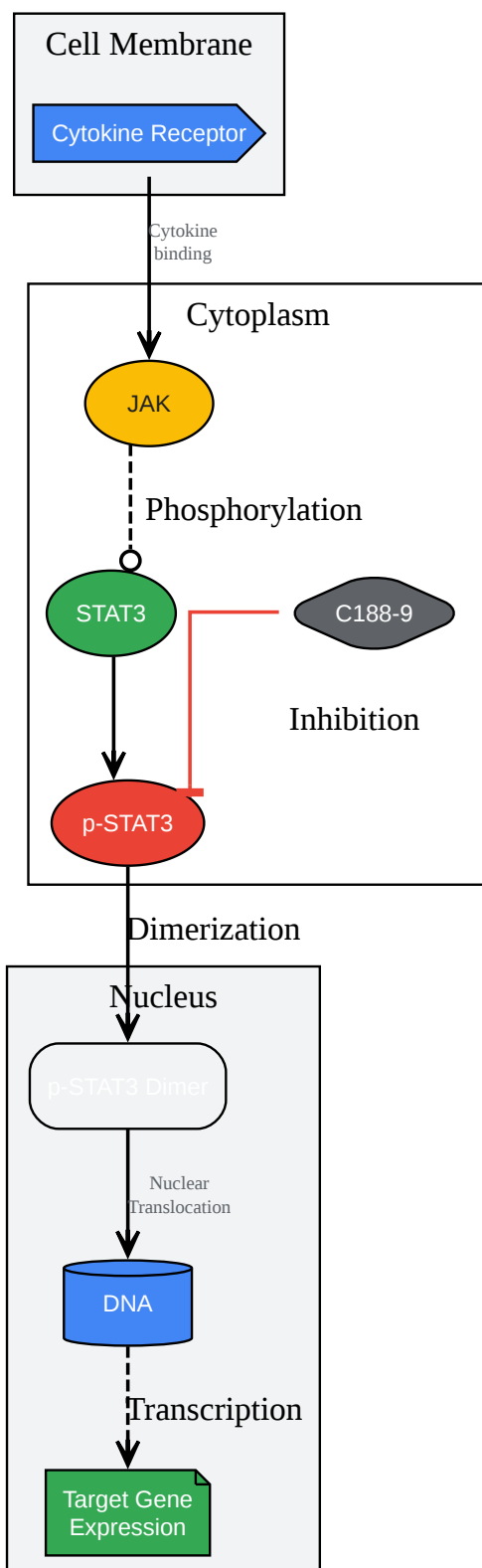
- **C188-9** powder
- DMSO
- PEG300
- Tween 80
- Saline (0.9% NaCl) or ddH₂O
- Sterile tubes

Procedure:

This procedure is adapted for a final concentration of approximately 4.7 mg/mL.[\[7\]](#)

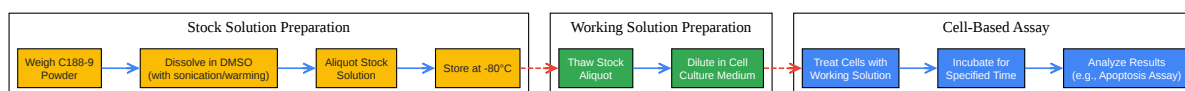
- Prepare a DMSO Stock: Prepare a clarified stock solution of **C188-9** in DMSO (e.g., 94 mg/mL as described in some datasheets).[\[2\]](#)[\[7\]](#)
- Sequential Addition of Solvents: The key to this formulation is the sequential addition and mixing of the components. For a 1 mL final volume:
 - To 400 µL of PEG300, add 50 µL of the 94 mg/mL **C188-9** DMSO stock solution. Mix until the solution is clear.
 - To the above mixture, add 50 µL of Tween 80. Mix again until the solution is clear.
 - Finally, add 500 µL of ddH₂O (or saline) to bring the total volume to 1 mL. Mix thoroughly.
- Use Immediately: The resulting mixed solution should be used immediately for optimal results.[\[7\]](#)

Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: Signaling pathway showing **C188-9** inhibition of STAT3 phosphorylation and subsequent downstream events.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for preparing **C188-9** solutions for in vitro cell-based assays.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. selleckchem.com [selleckchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. **C188-9**, a small-molecule STAT3 inhibitor, exerts an antitumor effect on head and neck squamous cell carcinoma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. **C188-9** | Stat3 Inhibitor | Induces apoptosis in AML cells | TargetMol [targetmol.com]
- 7. selleck.co.jp [selleck.co.jp]
- To cite this document: BenchChem. [Application Notes and Protocols for **C188-9**]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15614847/docs#application-notes-and-protocols-for-c188-9>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)